

KNT-127 Subcutaneous Injection Preparation: Application Notes and Protocols

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Compound of Interest

Compound Name: KNT-127
CAS No.: 1256921-89-7
Cat. No.: B608363

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Introduction

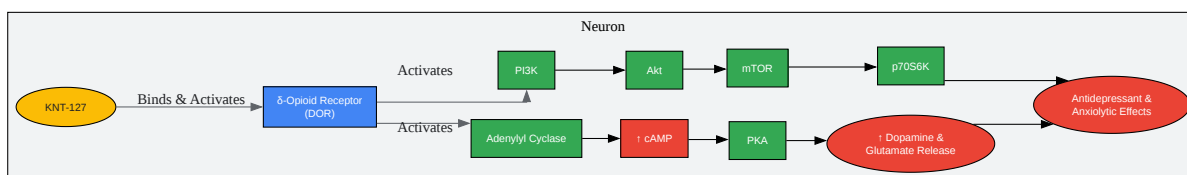
KNT-127 is a potent and highly selective delta-opioid receptor (DOR) agonist that has demonstrated significant potential in preclinical studies for the treatment of depression, anxiety, and pain.^{[1][2][3][4]} Unlike some other DOR agonists, **KNT-127** exhibits a favorable safety profile, notably lacking the pro-convulsant effects associated with compounds like SNC80.^{[4][5]} Administered subcutaneously, **KNT-127** has been shown to produce rapid and robust antidepressant-like and analgesic effects in various animal models.^{[7][8]}

These application notes provide a summary of the pharmacological data and detailed protocols for the preparation and in vivo evaluation of **KNT-127** via subcutaneous injection.

Mechanism of Action

KNT-127 acts as a biased ligand at the delta-opioid receptor, primarily activating the cyclic adenosine monophosphate (cAMP) signaling pathway with lower activation of β -arrestin

signaling.[1] Its therapeutic effects are mediated through the modulation of several downstream signaling cascades, including the mTOR and PI3K/Akt pathways in brain regions associated with mood regulation, such as the medial prefrontal cortex (mPFC).[1][2] **KNT-127** has been shown to increase the release of dopamine and L-glutamate in the striatum, nucleus accumbens, and prefrontal cortex.[1]



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KNT-127 Signaling Pathway

Data Presentation

Receptor Binding Affinity of KNT-127

Receptor	Ki (nM)	Reference
Delta (δ)	0.16	[1][5]
Mu (μ)	21.3	[1][5]
Kappa (κ)	153	[1][5]

In Vivo Efficacy of Subcutaneous KNT-127 in Preclinical Models

Animal Model	Species	Dose Range (s.c.)	Effect	Reference
Forced Swim Test	Mouse	0.3 - 10 mg/kg	Antidepressant-like	[1] [7]
Chronic Vicarious Social Defeat Stress	Mouse	Not Specified	Anti-stress & Antidepressant	[3] [9]
Complete Freund's Adjuvant (CFA) Inflammatory Pain	Mouse	0.3 - 10 mg/kg	Antihyperalgesic	[7] [8]
Acetic Acid-Induced Writhing	Mouse	3 mg/kg	Antinociceptive	[4]
Nitroglycerin-Induced Allodynia	Mouse	5 mg/kg	Reversal of Allodynia	[6]

Experimental Protocols

Protocol 1: Preparation of KNT-127 for Subcutaneous Injection (Example)

Disclaimer: The following is a general protocol based on standard laboratory practices for preclinical research. The optimal formulation and vehicle may vary and should be determined empirically. Published studies have utilized 0.9% saline as a vehicle.[\[7\]](#)

Materials:

- **KNT-127** powder
- Sterile 0.9% saline solution
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 µm)
- Sterile syringes and needles (e.g., 27-30 gauge)

Procedure:

- Calculate the required amount of **KNT-127**:
 - Determine the desired final concentration (e.g., 1 mg/mL for a 10 mg/kg dose in a 25g mouse with an injection volume of 0.25 mL).
 - Weight of **KNT-127** (mg) = Desired Concentration (mg/mL) x Final Volume (mL)
- Weighing **KNT-127**:
 - Using a calibrated analytical balance, carefully weigh the calculated amount of **KNT-127** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the required volume of sterile 0.9% saline to the tube containing the **KNT-127** powder.
 - Vortex the solution thoroughly until the **KNT-127** is completely dissolved. Visually inspect for any particulate matter.
- Sterilization (Optional but Recommended):
 - To ensure sterility, filter the **KNT-127** solution through a 0.22 µm sterile syringe filter into a new sterile tube or vial. This step is critical for minimizing the risk of infection at the injection site.
- Storage:

- If not for immediate use, store the prepared solution according to the manufacturer's recommendations. For short-term storage, refrigeration at 2-8°C is often suitable. For long-term storage, aliquoting and freezing at -20°C or -80°C may be necessary, but stability under these conditions should be verified.
- Dose Preparation for Injection:
 - Before administration, allow the solution to reach room temperature.
 - Calculate the injection volume for each animal based on its body weight and the desired dose.
 - $\text{Injection Volume (mL)} = (\text{Desired Dose (mg/kg)} \times \text{Animal Weight (kg)}) / \text{Concentration of Solution (mg/mL)}$
 - Draw the calculated volume into a sterile syringe fitted with an appropriate needle.

Protocol 2: In Vivo Efficacy in a Mouse Model of Depression (Forced Swim Test)

Objective: To assess the antidepressant-like effects of **KNT-127**.

Materials:

- Male C57BL/6J mice (8-10 weeks old)
- Prepared **KNT-127** solution (from Protocol 1)
- Vehicle control (e.g., 0.9% sterile saline)
- Forced swim test apparatus (e.g., a glass cylinder 25 cm high, 10 cm in diameter)
- Water (23-25°C)
- Video recording and analysis software (optional)
- Timers

Procedure:

- Animal Acclimation:
 - House the mice in a controlled environment (12-hour light/dark cycle, controlled temperature and humidity) for at least one week before the experiment with ad libitum access to food and water.
- Drug Administration:
 - Randomly assign mice to treatment groups (e.g., vehicle, **KNT-127** at various doses).
 - Administer the prepared **KNT-127** solution or vehicle subcutaneously 30 minutes before the test.[\[2\]](#)
- Forced Swim Test:
 - Fill the cylinder with water to a depth where the mouse cannot touch the bottom or escape.
 - Gently place each mouse into the water-filled cylinder for a 6-minute session.
 - Record the duration of immobility during the last 4 minutes of the session. Immobility is defined as the absence of movement except for small motions necessary to keep the head above water.
- Data Analysis:
 - Compare the mean immobility time between the **KNT-127**-treated groups and the vehicle control group using an appropriate statistical test (e.g., ANOVA followed by a post-hoc test). A significant reduction in immobility time is indicative of an antidepressant-like effect.
[\[7\]](#)

Protocol 3: Evaluation of Antinociceptive Effects in a Mouse Model of Inflammatory Pain

Objective: To assess the antihyperalgesic effects of **KNT-127** in a model of chronic inflammatory pain.

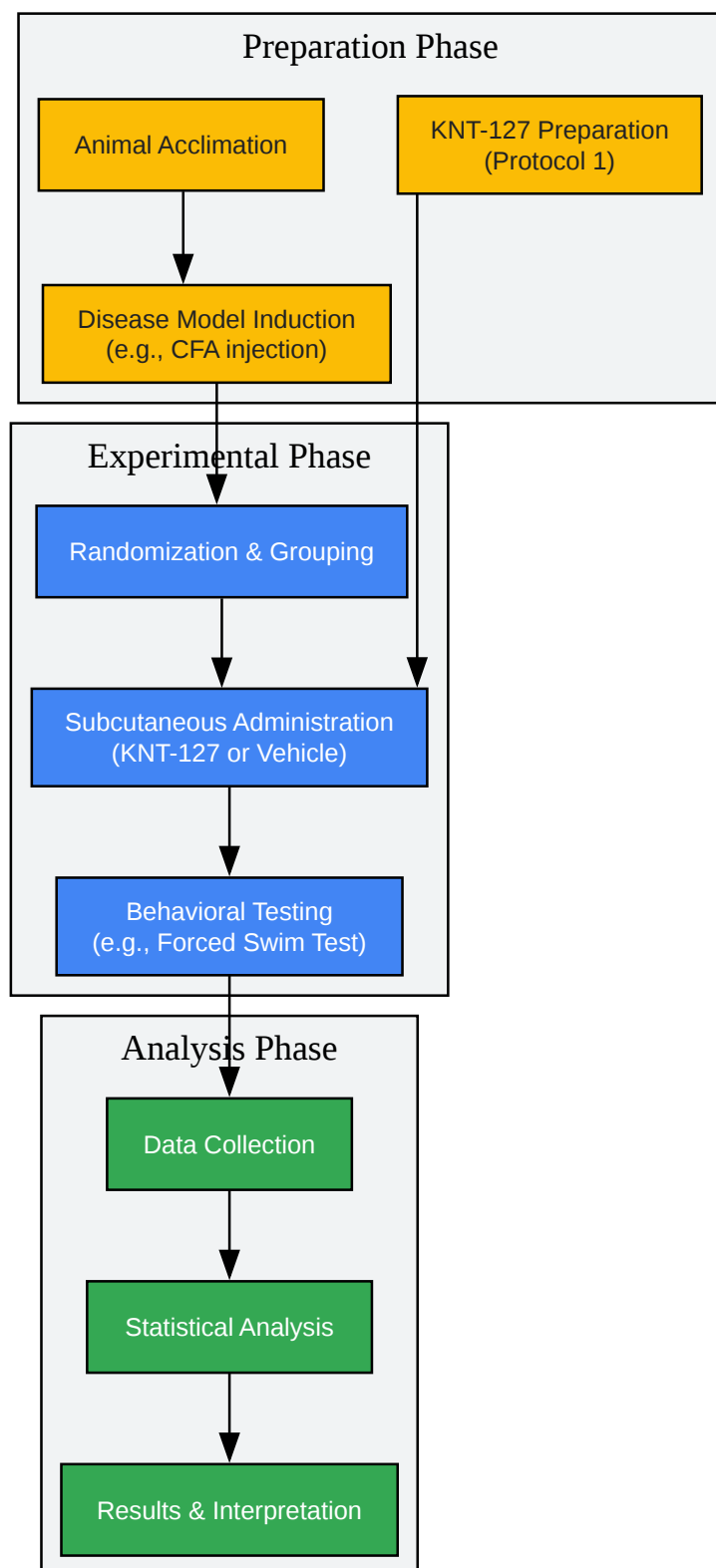
Materials:

- Male C57BL/6J mice (8-10 weeks old)
- Complete Freund's Adjuvant (CFA)
- Prepared **KNT-127** solution (from Protocol 1)
- Vehicle control (e.g., 0.9% sterile saline)
- Plantar test apparatus (for thermal hyperalgesia)
- Von Frey filaments (for mechanical allodynia)

Procedure:

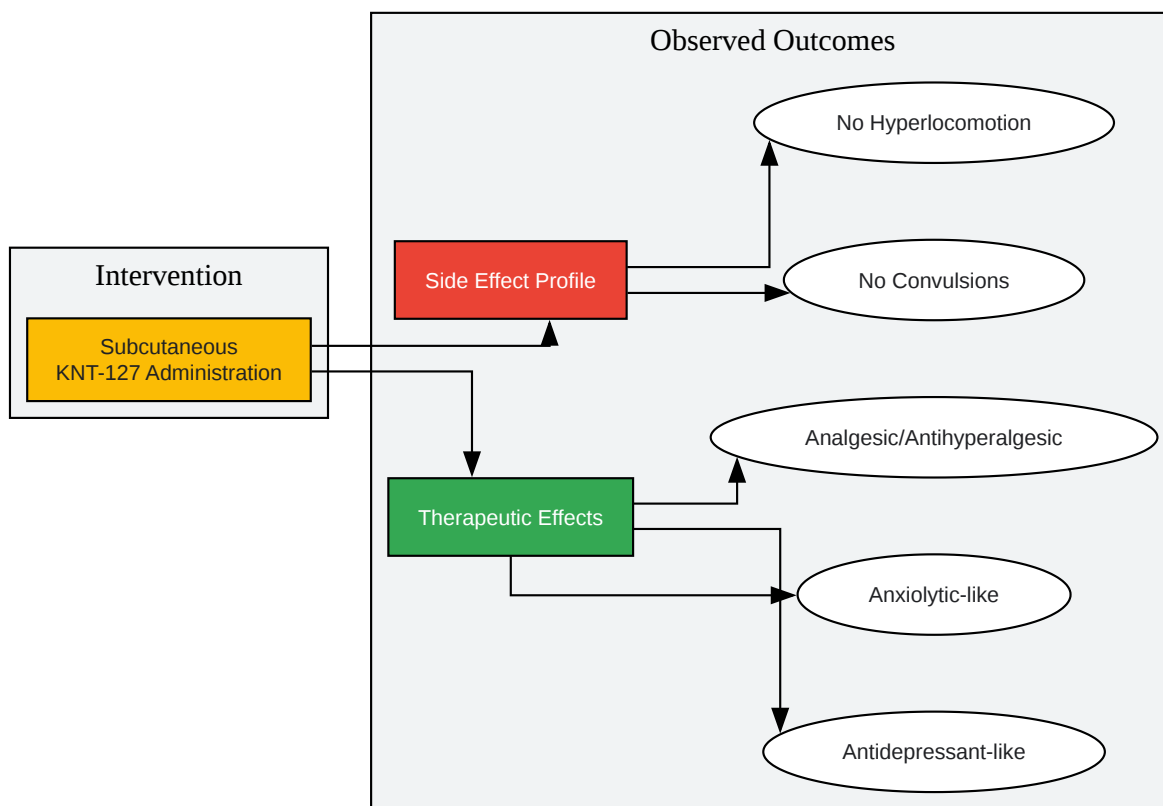
- Induction of Inflammation:
 - Induce inflammation by injecting CFA into the plantar surface of one hind paw of each mouse.
- Baseline Measurements:
 - Before CFA injection, measure baseline thermal latency and mechanical withdrawal thresholds for both hind paws.
- Drug Administration:
 - After the development of inflammatory pain (e.g., 24 hours post-CFA), administer **KNT-127** or vehicle subcutaneously.[7]
- Assessment of Hyperalgesia:
 - At various time points post-drug administration (e.g., 30, 60, 120 minutes), re-assess thermal latency and mechanical withdrawal thresholds.

- Thermal Hyperalgesia: Use the plantar test to measure the latency for the mouse to withdraw its paw from a radiant heat source.
- Mechanical Allodynia: Use von Frey filaments of increasing force to determine the paw withdrawal threshold.
- Data Analysis:
 - Compare the paw withdrawal latencies and thresholds between the **KNT-127**-treated and vehicle-treated groups. An increase in withdrawal latency or threshold in the ipsilateral (CFA-injected) paw indicates an antihyperalgesic effect.



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Workflow for In Vivo Efficacy Study



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KNT-127 Effects Profile

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. news-medical.net [news-medical.net]

- [3. Anti-Depressant Agent KNT-127 Reduces Stress as Well as Depression | Tokyo University of Science \[tus.ac.jp\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. da.lib.kobe-u.ac.jp \[da.lib.kobe-u.ac.jp\]](#)
- [6. A non-convulsant delta opioid receptor agonist, KNT-127, reduces cortical spreading depression and nitroglycerin-induced allodynia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. In vivo properties of KNT-127, a novel \$\delta\$ opioid receptor agonist: receptor internalization, antihyperalgesia and antidepressant effects in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. In vivo properties of KNT-127, a novel \$\delta\$ opioid receptor agonist: receptor internalization, antihyperalgesia and antidepressant effects in mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. sciencedaily.com \[sciencedaily.com\]](#)
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